

A Comparative Guide to the Structural Isomers of Triphenylpropanol

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1,2,3-Triphenyl-2-propanol

CAS No.: 5472-27-5

Cat. No.: B15936236

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive structural comparison of four key isomers of triphenylpropanol: 1,1,3-triphenylpropan-1-ol, 1,2,2-triphenylpropan-1-ol, 1,1,2-triphenylpropan-1-ol, and 1,2,3-triphenylpropan-1-ol. The distinct placement of the three phenyl groups and the hydroxyl moiety along the propane backbone results in significant differences in their spectroscopic and potential crystallographic characteristics. Understanding these structural nuances is critical for applications in medicinal chemistry, materials science, and synthetic organic chemistry.

Structural and Spectroscopic Comparison

The structural variations among the triphenylpropanol isomers directly influence their spectroscopic signatures. While detailed experimental data for all isomers is not uniformly available in the public domain, a comparative analysis based on known principles of spectroscopy and data for related compounds allows for a comprehensive overview.

Table 1: Comparison of Triphenylpropanol Isomers[1]

Isomer	Structure	Key Structural Features
1,1,3-Triphenylpropan-1-ol	$(\text{C}_6\text{H}_5)_2\text{C}(\text{OH})\text{CH}_2\text{CH}_2\text{C}_6\text{H}_5$	Tertiary alcohol with a C1 quaternary stereocenter.
1,2,2-Triphenylpropan-1-ol	$\text{C}_6\text{H}_5\text{CH}(\text{OH})\text{C}(\text{C}_6\text{H}_5)_2\text{CH}_3$	Secondary alcohol with a C1 stereocenter adjacent to a C2 quaternary center. Highly sterically hindered.
1,1,2-Triphenylpropan-1-ol	$(\text{C}_6\text{H}_5)_2\text{C}(\text{OH})\text{CH}(\text{C}_6\text{H}_5)\text{CH}_3$	Tertiary alcohol with a C1 quaternary stereocenter.
1,2,3-Triphenylpropan-1-ol	$\text{C}_6\text{H}_5\text{CH}_2\text{CH}(\text{C}_6\text{H}_5)\text{CH}(\text{OH})\text{C}_6\text{H}_5$	Secondary alcohol with two stereocenters.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The proton (^1H) and carbon- 13 (^{13}C) NMR spectra are highly sensitive to the electronic environment of the nuclei. The number of signals, their chemical shifts (δ), and splitting patterns (multiplicity) provide a detailed map of the molecular structure.

Expected ^1H NMR Characteristics:

- Aromatic Protons:** All isomers will exhibit complex multiplets in the aromatic region (typically δ 7.0-7.5 ppm) corresponding to the protons of the three phenyl groups.
- Aliphatic Protons:** The chemical shifts and multiplicities of the propanol backbone protons will be highly diagnostic. For instance, the methine proton ($-\text{CH}(\text{OH})-$) in secondary alcohols like 1,2,2- and 1,2,3-triphenylpropan-1-ol is expected to appear as a distinct signal, the chemical shift of which is influenced by the neighboring phenyl groups.^[2] In tertiary alcohols such as 1,1,3- and 1,1,2-triphenylpropan-1-ol, the absence of a proton on the hydroxyl-bearing carbon will be a key differentiator.
- Hydroxyl Proton:** The hydroxyl ($-\text{OH}$) proton signal is typically a broad singlet, and its chemical shift can vary depending on concentration and solvent.^[2]

Expected ^{13}C NMR Characteristics:

- **Aromatic Carbons:** A series of signals in the downfield region (typically δ 125-150 ppm) will correspond to the carbons of the phenyl rings.
- **Carbinol Carbon:** The carbon atom bonded to the hydroxyl group (-C-OH) will have a characteristic chemical shift in the range of δ 60-90 ppm. The exact position will depend on whether it is a secondary or tertiary carbinol carbon.^[3]
- **Aliphatic Carbons:** The remaining carbons of the propane chain will appear in the upfield region of the spectrum.

Table 2: Summary of Expected NMR Data

Isomer	Expected ^1H NMR Key Signals (non-aromatic)	Expected ^{13}C NMR Key Signals
1,1,3-Triphenylpropan-1-ol	Two methylene triplets, one broad OH singlet.	One quaternary carbinol carbon, two methylene carbons, multiple aromatic carbons.
1,2,2-Triphenylpropan-1-ol	One methine singlet/doublet, one methyl singlet, one broad OH singlet.	One methine carbinol carbon, one quaternary carbon, one methyl carbon, multiple aromatic carbons.
1,1,2-Triphenylpropan-1-ol	One methine quartet/multiplet, one methyl doublet, one broad OH singlet.	One quaternary carbinol carbon, one methine carbon, one methyl carbon, multiple aromatic carbons.
1,2,3-Triphenylpropan-1-ol	Two methine multiplets, one methylene multiplet, one broad OH singlet.	Two methine carbons (one carbinol), one methylene carbon, multiple aromatic carbons.

Infrared (IR) Spectroscopy

IR spectroscopy is a powerful tool for identifying functional groups. The key absorption bands for triphenylpropanol isomers are associated with the hydroxyl and aromatic C-H bonds.

- O-H Stretch: A strong, broad absorption band in the region of 3200-3600 cm^{-1} is characteristic of the hydroxyl group involved in hydrogen bonding.[4]
- C-O Stretch: The position of the C-O stretching vibration, typically in the 1000-1260 cm^{-1} range, can help distinguish between primary, secondary, and tertiary alcohols.[5][6] Tertiary alcohols, like 1,1,3- and 1,1,2-triphenylpropan-1-ol, are expected to show this band at a higher wavenumber compared to secondary alcohols like 1,2,2- and 1,2,3-triphenylpropan-1-ol.[7]
- Aromatic C-H Stretch: Absorptions just above 3000 cm^{-1} are indicative of the C-H bonds in the phenyl rings.
- Aromatic C=C Bending: Characteristic bands in the 1450-1600 cm^{-1} region arise from the C=C stretching vibrations within the aromatic rings.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule. For triphenylpropanol isomers, electron ionization (EI) would likely lead to a molecular ion peak (M^+) and several characteristic fragment ions.

- Molecular Ion Peak: The molecular ion peak would confirm the molecular weight of the isomer ($\text{C}_{21}\text{H}_{20}\text{O}$, MW = 288.38 g/mol).
- Fragmentation Pattern: The fragmentation will be driven by the stability of the resulting carbocations. Common fragmentation pathways for alcohols include dehydration (loss of H_2O) and alpha-cleavage (cleavage of the C-C bond adjacent to the oxygen). The fragmentation patterns are expected to differ significantly between the isomers due to the varying substitution patterns and the potential for rearrangements to form stable, resonance-stabilized carbocations. For these polyaromatic compounds, fragmentation will likely involve the loss of phenyl and benzyl groups.[8][9][10]

Experimental Protocols

General Synthesis of Triphenylpropanol Isomers via Grignard Reaction

A common and versatile method for the synthesis of tertiary and secondary alcohols is the Grignard reaction.^{[1][11][12]} The specific triphenylpropanol isomer can be synthesized by choosing the appropriate carbonyl compound and Grignard reagent.

General Procedure:^{[13][14]}

- **Preparation of the Grignard Reagent:** In a flame-dried, three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a magnetic stirrer, magnesium turnings are placed under an inert atmosphere (e.g., argon or nitrogen). A solution of the appropriate aryl or alkyl halide (e.g., bromobenzene or benzyl chloride) in anhydrous diethyl ether or tetrahydrofuran (THF) is added dropwise to initiate the reaction. The reaction mixture is typically stirred and refluxed to ensure complete formation of the Grignard reagent.
- **Reaction with Carbonyl Compound:** The solution of the Grignard reagent is cooled in an ice bath. A solution of the appropriate ketone or aldehyde (e.g., benzophenone, 1-phenyl-2-propanone) in anhydrous ether or THF is added dropwise with continuous stirring.
- **Workup:** After the addition is complete, the reaction mixture is stirred for a specified time at room temperature or gentle reflux. The reaction is then quenched by the slow addition of a saturated aqueous solution of ammonium chloride or dilute hydrochloric acid.
- **Extraction and Purification:** The organic layer is separated, and the aqueous layer is extracted with an organic solvent (e.g., diethyl ether). The combined organic extracts are washed with brine, dried over an anhydrous drying agent (e.g., Na_2SO_4 or MgSO_4), and the solvent is removed under reduced pressure. The crude product is then purified by recrystallization or column chromatography.

Table 3: Retrosynthetic Analysis for Triphenylpropanol Isomers via Grignard Reaction

Target Isomer	Possible Carbonyl Precursor	Grignard Reagent
1,1,3-Triphenylpropan-1-ol	3-Phenylpropiophenone	Phenylmagnesium bromide
Benzophenone	2-Phenylethylmagnesium bromide	
1,2,2-Triphenylpropan-1-ol	2,2-Diphenylpropanal	Phenylmagnesium bromide
1-Phenyl-2-propanone	Phenylmagnesium bromide (2 eq.)	
1,1,2-Triphenylpropan-1-ol	1,2-Diphenyl-1-propanone	Phenylmagnesium bromide
Benzophenone	1-Phenylethylmagnesium bromide	
1,2,3-Triphenylpropan-1-ol	2,3-Diphenylpropanal	Phenylmagnesium bromide
1,3-Diphenyl-2-propanone	Phenylmagnesium bromide	

Spectroscopic Characterization

2.2.1. NMR Spectroscopy[15]

- **Sample Preparation:** A small amount of the purified triphenylpropanol isomer (typically 5-10 mg) is dissolved in a deuterated solvent (e.g., CDCl_3 , DMSO-d_6) in an NMR tube. A small amount of tetramethylsilane (TMS) may be added as an internal standard (δ 0.00 ppm).
- **Data Acquisition:** The ^1H and ^{13}C NMR spectra are recorded on a high-resolution NMR spectrometer.
- **Data Processing:** The resulting free induction decay (FID) is Fourier transformed, and the spectrum is phase- and baseline-corrected. Chemical shifts are referenced to the internal standard.

Infrared (IR) Spectroscopy[9]

- **Sample Preparation:** For a solid sample, a small amount is finely ground with potassium bromide (KBr) and pressed into a thin pellet. Alternatively, a Nujol mull can be prepared. For

a liquid sample, a thin film can be placed between two salt (e.g., NaCl or KBr) plates.

- **Data Acquisition:** The IR spectrum is recorded using a Fourier-transform infrared (FTIR) spectrometer. A background spectrum of the empty sample holder (or KBr pellet without the sample) is first recorded and subtracted from the sample spectrum.

Mass Spectrometry[16]

- **Sample Introduction:** A small amount of the sample is introduced into the mass spectrometer, typically via a direct insertion probe or after separation by gas chromatography (GC-MS).
- **Ionization:** The sample is ionized, commonly using electron ionization (EI) at 70 eV.
- **Mass Analysis:** The resulting ions are separated according to their mass-to-charge ratio (m/z) by a mass analyzer (e.g., quadrupole or time-of-flight).
- **Detection:** The abundance of each ion is measured by a detector, and the data is presented as a mass spectrum.

Crystallographic Analysis

Obtaining a single crystal suitable for X-ray diffraction is a critical yet often challenging step for definitive structural elucidation.[11]

General Workflow for Single-Crystal X-ray Diffraction:

Workflow for Single-Crystal X-ray Diffraction Analysis

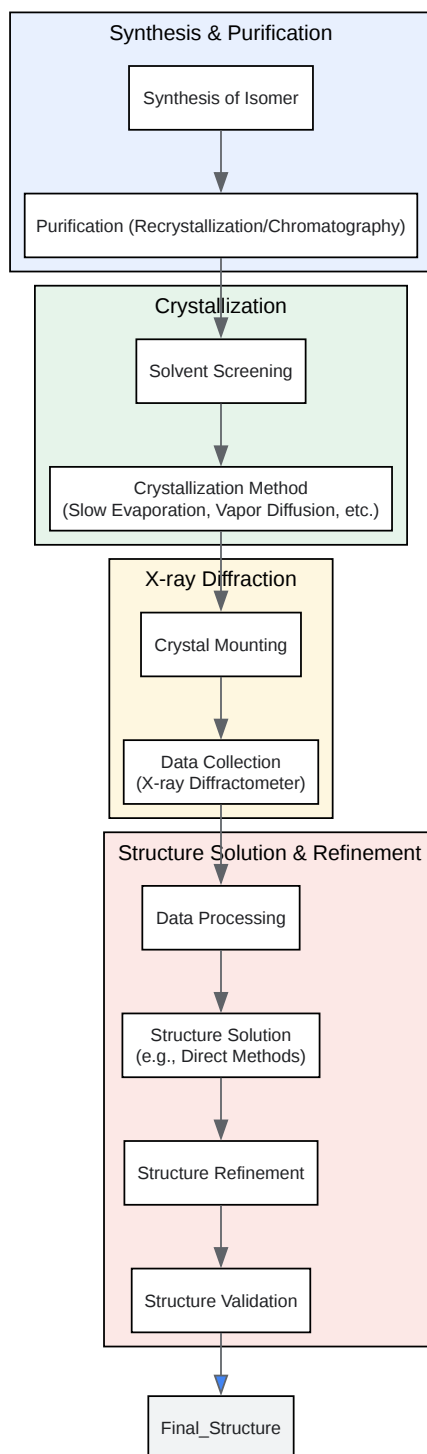
[Click to download full resolution via product page](#)

Figure 1: A generalized workflow for the determination of a small molecule's crystal structure.

Experimental Protocol for Crystallization:

- **Solvent Selection:** A range of solvents and solvent mixtures are screened to find a system in which the compound has moderate solubility.
- **Crystal Growth:** Common methods for growing single crystals include:
 - **Slow Evaporation:** The compound is dissolved in a suitable solvent to near saturation, and the solvent is allowed to evaporate slowly in a loosely covered container.
 - **Vapor Diffusion:** A solution of the compound is placed in a small open vial, which is then placed in a larger sealed container with a more volatile solvent in which the compound is less soluble. The vapor of the more volatile solvent slowly diffuses into the solution, reducing the solubility of the compound and promoting crystallization.
 - **Cooling:** A saturated solution of the compound at an elevated temperature is slowly cooled to induce crystallization.
- **Crystal Selection and Mounting:** A well-formed single crystal of appropriate size is selected under a microscope and mounted on a goniometer head for data collection.

Data Collection and Structure Refinement:

Data is collected on a single-crystal X-ray diffractometer. The resulting diffraction pattern is used to determine the unit cell parameters and the space group. The structure is then solved using direct methods or Patterson methods and refined to obtain the final atomic coordinates, bond lengths, bond angles, and other crystallographic parameters.

Conclusion

The structural elucidation of triphenylpropanol isomers requires a combination of synthetic chemistry and advanced analytical techniques. While general protocols provide a framework, the specific experimental conditions for synthesis and characterization need to be optimized for each isomer. The data presented in this guide, based on established spectroscopic principles and available information on related structures, serves as a valuable resource for researchers in the field. The definitive three-dimensional structure of these isomers awaits successful single-crystal X-ray diffraction studies.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Grignard Reaction [organic-chemistry.org]
- 2. 17.11 Spectroscopy of Alcohols and Phenols – Organic Chemistry: A Tenth Edition – OpenStax adaptation 1 [ncstate.pressbooks.pub]
- 3. Alcohols | OpenOChem Learn [learn.openochem.org]
- 4. spectroscopyonline.com [spectroscopyonline.com]
- 5. IR Spectrum: Alcohols and Phenols [quimicaorganica.org]
- 6. youtube.com [youtube.com]
- 7. spectroscopyonline.com [spectroscopyonline.com]
- 8. canadacommons.ca [canadacommons.ca]
- 9. pubs.acs.org [pubs.acs.org]
- 10. Evaluation of Mass Spectrometric Methods for Screening Polycyclic Aromatic Hydrocarbons in the Particulate Phase of Wildfire/Biomass Smoke - PMC [pmc.ncbi.nlm.nih.gov]
- 11. pubs.acs.org [pubs.acs.org]
- 12. organicchemistrytutor.com [organicchemistrytutor.com]
- 13. benchchem.com [benchchem.com]
- 14. benchchem.com [benchchem.com]
- 15. 1,1,3-Triphenylpropane | C₂₁H₂₀ | CID 244019 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Comparative Guide to the Structural Isomers of Triphenylpropanol]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15936236/docs#a-comparative-guide-to-the-structural-isomers-of-triphenylpropanol>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)